

4-Chlorocyclohexene: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Chlorocyclohexene

Cat. No.: B110399

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Chlorocyclohexene**. The information is intended to equip researchers, scientists, and drug development professionals with the knowledge necessary to handle this chemical safely in a laboratory setting.

Chemical and Physical Properties

4-Chlorocyclohexene is a colorless to pale yellow liquid with a distinct odor characteristic of many chlorinated hydrocarbons.^[1] Its reactivity is influenced by the presence of both a double bond within the cyclohexene ring and a chlorine substituent.^[1] This structure makes it susceptible to various chemical reactions, and as such, it is a valuable intermediate in organic synthesis.^{[1][2]}

The following tables summarize the key physical and chemical properties of **4-Chlorocyclohexene**.

Table 1: Physical Properties of **4-Chlorocyclohexene**

Property	Value	Source
Molecular Formula	C6H9Cl	[1] [2] [3] [4]
Molecular Weight	116.59 g/mol	[1] [4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Distinctive, characteristic of chlorinated hydrocarbons	[1]
Boiling Point	150 °C at 760 mmHg	[2]
Flash Point	28.8 °C	[2]
Density	1.02 g/cm ³	[2]
Vapor Pressure	4.98 mmHg at 25°C	[2]
Refractive Index	1.48	[2]
Solubility	Insoluble in water; Soluble in organic solvents such as chloroform, dichloromethane, and ethanol (slightly)	[1] [2]

Table 2: Computed Properties of **4-Chlorocyclohexene**

Property	Value	Source
XLogP3	2.4	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	0	[2]
Rotatable Bond Count	0	[2]
Exact Mass	116.0392780	[2]
Monoisotopic Mass	116.0392780	[3]
Topological Polar Surface Area	0 Å ²	[3]
Heavy Atom Count	7	[2]
Complexity	76.2	[2]

Safety and Hazard Information

While a complete, publicly available Safety Data Sheet (SDS) for **4-Chlorocyclohexene** is not readily available, information gathered from various chemical suppliers and databases allows for a comprehensive understanding of its potential hazards. It is crucial to handle this substance with care, assuming it may pose health risks through inhalation or skin contact.[1]

Hazard Identification:

Based on available data for similar chlorinated compounds, **4-Chlorocyclohexene** is expected to be a flammable liquid and may cause skin, eye, and respiratory irritation.

Precautionary Statements (General for Chlorinated Solvents):

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5]
- P233: Keep container tightly closed.[5]
- P240: Ground/bond container and receiving equipment.[5][6]

- P241: Use explosion-proof electrical/ventilating/lighting equipment.[5]
- P242: Use only non-sparking tools.[5]
- P243: Take precautionary measures against static discharge.[5]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]

Handling and Storage Precautions

Proper handling and storage are paramount to ensure the safety of laboratory personnel and the integrity of the chemical.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation before use.
- Skin and Body Protection: A lab coat should be worn at all times. For tasks with a higher risk of splashing, consider additional protective clothing.

Handling Procedures:

- Avoid contact with skin and eyes.
- Do not inhale vapors or mists.
- Keep away from sources of ignition.
- Use non-sparking tools.

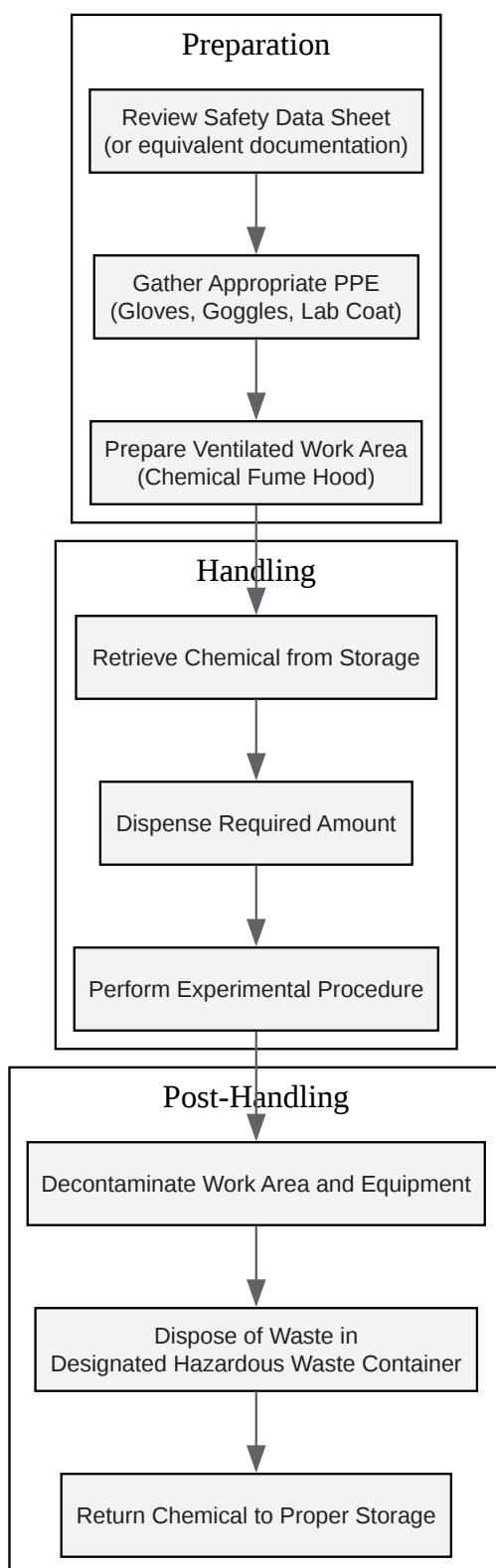
- Take measures to prevent the buildup of electrostatic charge.

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials, such as strong oxidizing agents and bases.
- Recommended storage temperature is in a refrigerator, under an inert atmosphere.^[2]

Experimental Protocols and Logical Workflows

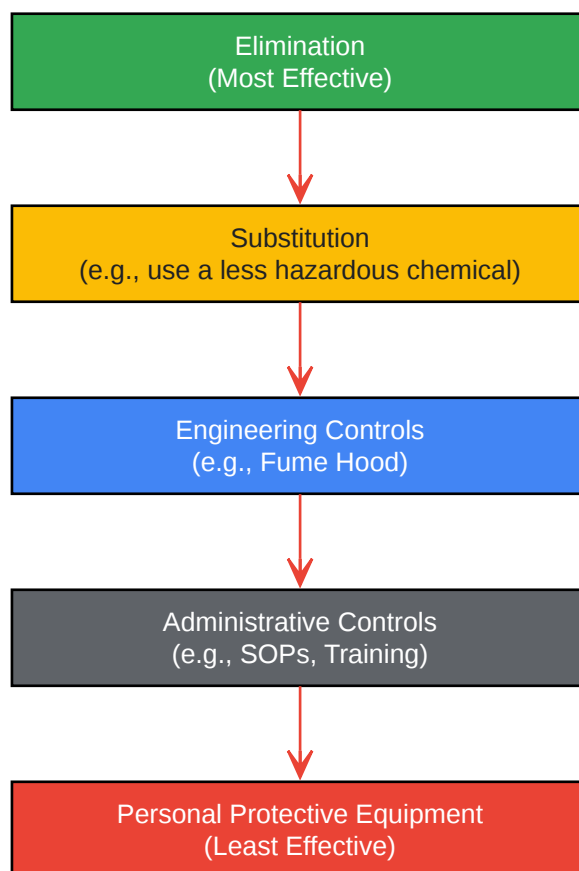
While specific experimental protocols for **4-Chlorocyclohexene** are not publicly documented, a logical workflow for its safe handling can be established based on general principles of laboratory safety for hazardous chemicals.



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Caption: Safe handling workflow for **4-Chlorocyclohexene**.

A hierarchical approach to hazard control should always be implemented when working with potentially hazardous chemicals like **4-Chlorocyclohexene**.



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Caption: Hierarchy of hazard controls for **4-Chlorocyclohexene**.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- After Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

- After Swallowing: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Flammable liquid. Vapors may form explosive mixtures with air. In case of fire, hazardous decomposition products such as carbon oxides and hydrogen chloride gas may be produced.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Contain spillage, and then collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.

Disposal Considerations

Dispose of **4-Chlorocyclohexene** and its containers in accordance with local, state, and federal regulations. It is important to treat this chemical as hazardous waste. Do not dispose of it in the regular trash or pour it down the drain.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). It is the responsibility of the user to conduct a thorough risk assessment before handling **4-Chlorocyclohexene** and to ensure that all safety precautions are strictly followed.

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